

Application Notes and Protocols for UNC0642 in Cell Culture

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Compound of Interest

Compound Name: UNC0642

Cat. No.: B611572

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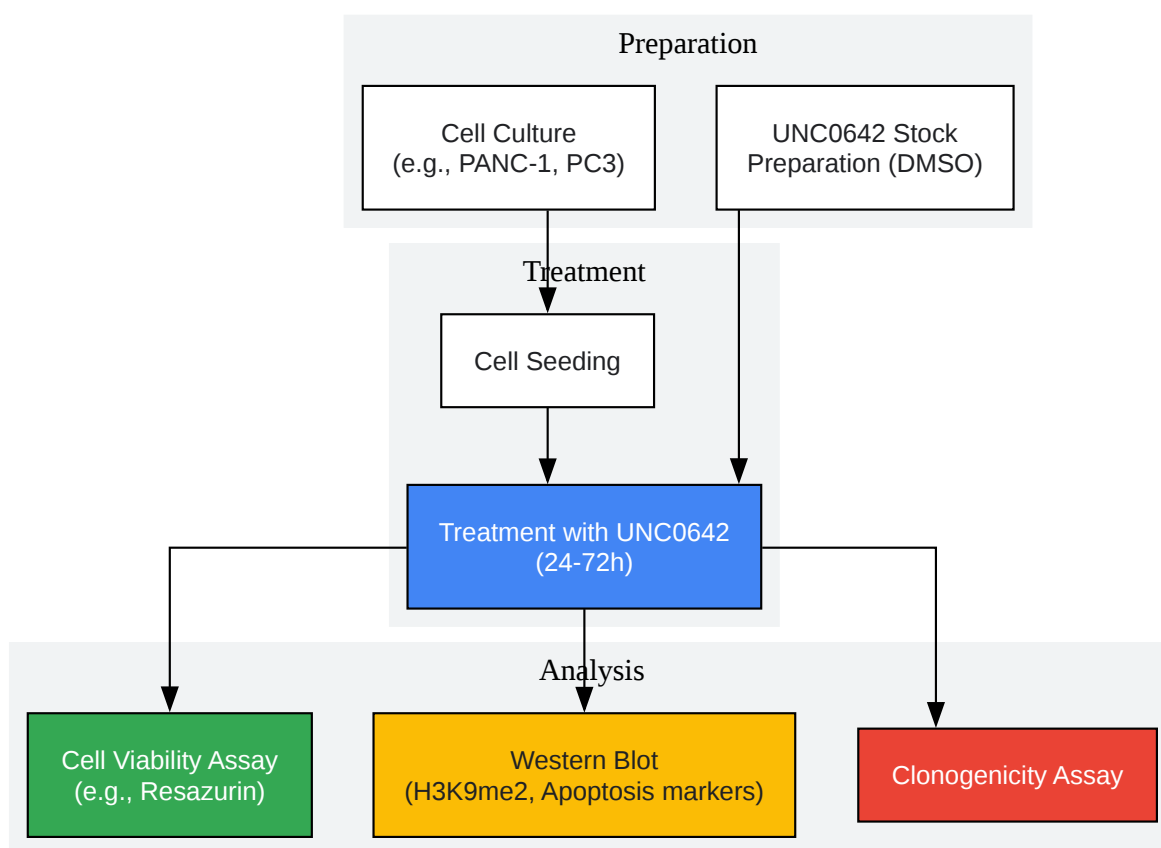
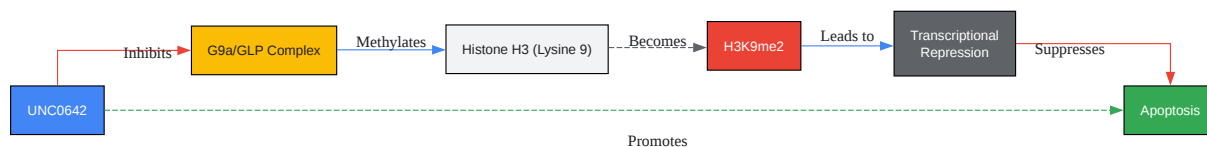
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **UNC0642**, a potent and selective inhibitor of G9a and G9a-like protein (GLP) histone methyltransferases, in cell culture experiments.

Mechanism of Action

UNC0642 is a chemical probe that acts as a potent and selective inhibitor of the lysine methyltransferases G9a and GLP, with an IC₅₀ of less than 2.5 nM for G9a.^{[1][2]} It functions by being competitive with the peptide substrate and non-competitive with the cofactor S-5'-Adenosyl-L-Methionine (SAM).^{[2][3][4]} The primary mechanism of action in cells is the reduction of histone H3 lysine 9 dimethylation (H3K9me₂) levels.^{[1][3][5][6]} This epigenetic modification leads to changes in gene expression, ultimately impacting cellular processes such as proliferation, apoptosis, and differentiation.^{[6][7]}

Signaling Pathway

The inhibition of G9a and GLP by **UNC0642** leads to a decrease in the methylation of H3K9. This reduction in H3K9me₂ can lead to the reactivation of silenced tumor suppressor genes and the induction of apoptosis. One of the key downstream effects observed is the induction of the pro-apoptotic protein BIM.^[6]



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